

Technical Support Center: Synthesis of 5-Bromo-4-chloro-2-methoxypyridine

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Compound of Interest

Compound Name: 5-Bromo-4-chloro-2-methoxypyridine

Cat. No.: B1592855

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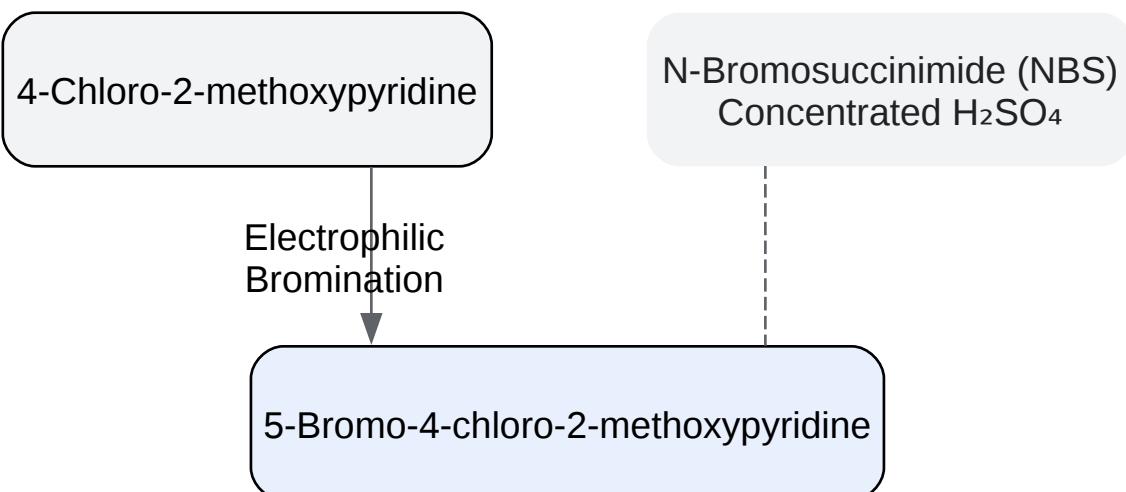
Introduction

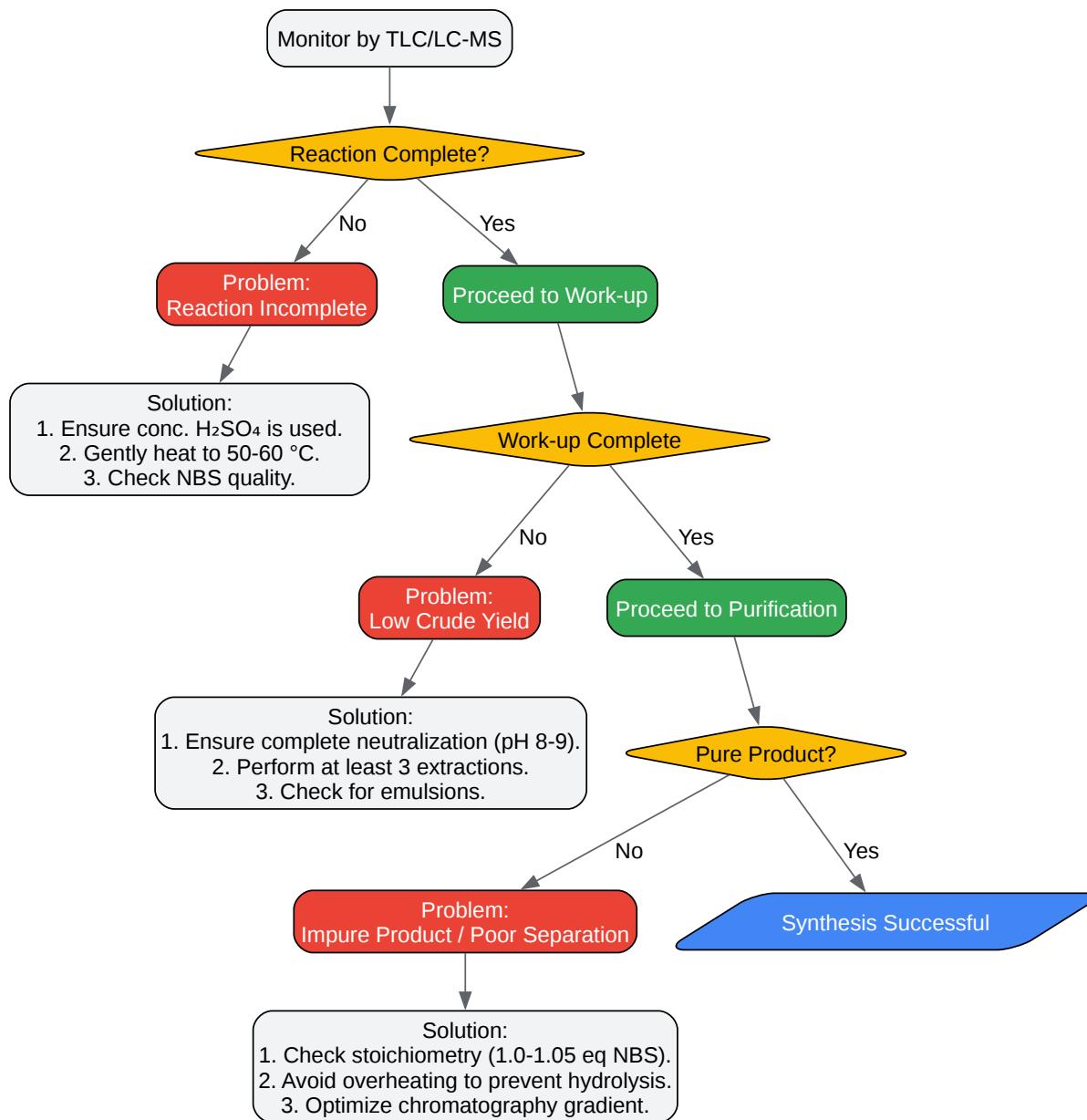
Welcome to the technical support guide for the synthesis of **5-Bromo-4-chloro-2-methoxypyridine**. This versatile halogenated pyridine is a key building block in medicinal chemistry and drug discovery, valued for its specific substitution pattern that allows for selective downstream functionalization. This guide is designed for researchers, scientists, and drug development professionals to navigate the common challenges encountered during its synthesis.

The most reliable and common synthetic approach involves the electrophilic bromination of the precursor, 4-chloro-2-methoxypyridine. While seemingly straightforward, this reaction requires careful control of conditions to avoid common pitfalls such as low yield, formation of isomeric impurities, and product degradation. This document provides in-depth troubleshooting advice, detailed protocols, and the chemical reasoning behind our recommendations to ensure a successful and reproducible synthesis.

Synthetic Scheme Overview

The recommended pathway focuses on the final-step bromination of a commercially available or readily synthesized precursor.



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